

High-Yield Synthesis of 4-Butoxy-3-ethoxybenzaldehyde: An Application Note and Protocol

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Compound of Interest

Compound Name: **4-Butoxy-3-ethoxybenzaldehyde**

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This document provides a detailed protocol for the high-yield synthesis of **4-Butoxy-3-ethoxybenzaldehyde**, a valuable intermediate in the development of various pharmaceutical compounds. The synthesis is based on the robust and widely applicable Williamson ether synthesis, which allows for the efficient O-alkylation of 3-Ethoxy-4-hydroxybenzaldehyde (Ethyl Vanillin).

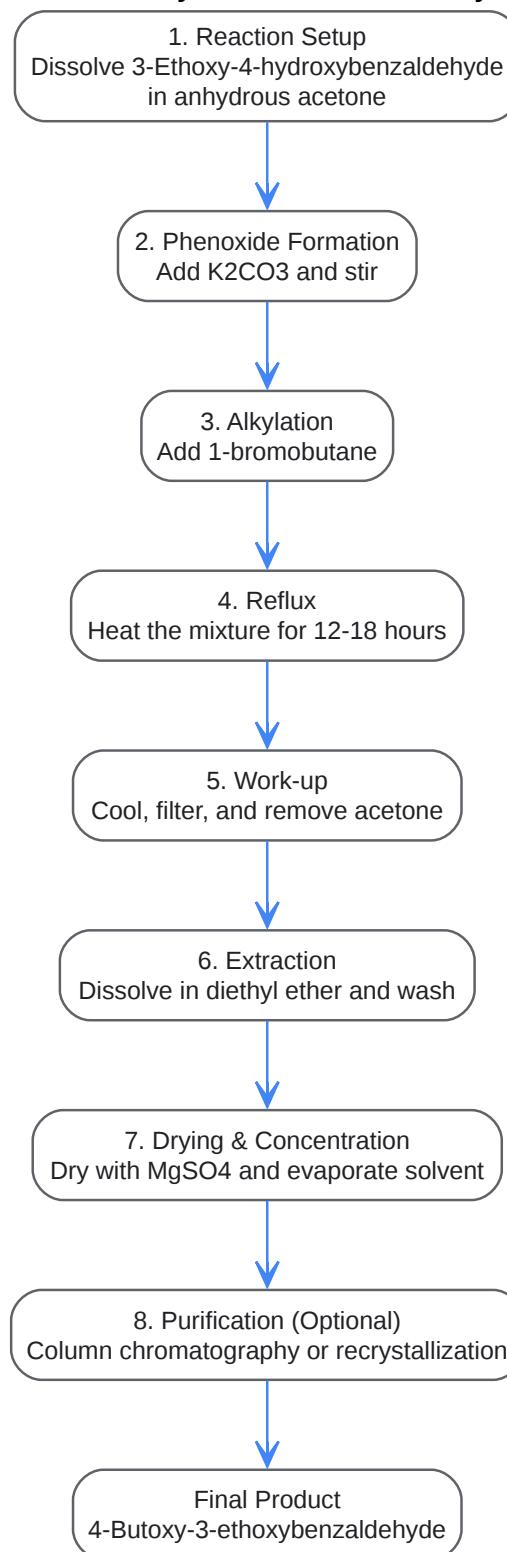
Introduction

4-Butoxy-3-ethoxybenzaldehyde is a key building block in organic synthesis, particularly in the preparation of active pharmaceutical ingredients (APIs). Its structure, featuring both butoxy and ethoxy groups on a benzaldehyde core, offers multiple points for further functionalization. The Williamson ether synthesis is a reliable and straightforward method for preparing such aryl ethers, proceeding via an S_N2 reaction between a phenoxide ion and an alkyl halide.^{[1][2]} This application note details a high-yield protocol for the synthesis of **4-Butoxy-3-ethoxybenzaldehyde** from commercially available 3-Ethoxy-4-hydroxybenzaldehyde and 1-bromobutane.

Reaction Scheme

The synthesis proceeds via the deprotonation of the hydroxyl group of 3-Ethoxy-4-hydroxybenzaldehyde by a base, typically potassium carbonate, to form a phenoxide ion. This nucleophilic phenoxide then attacks the electrophilic carbon of 1-bromobutane, displacing the bromide ion and forming the desired ether linkage.

Experimental Workflow for the Synthesis of 4-Butoxy-3-ethoxybenzaldehyde

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References

- 1. benchchem.com [benchchem.com]
- 2. Williamson Ether Synthesis | Chem-Station Int. Ed. [en.chem-station.com]
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